

Isopropyl methanesulfonate chemical properties

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Compound of Interest

Compound Name: *Isopropyl methanesulfonate*

Cat. No.: *B049304*

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An In-depth Technical Guide to **Isopropyl Methanesulfonate**

Abstract

Isopropyl methanesulfonate (IMS), also known as isopropyl mesylate, is an alkylating agent belonging to the class of methanesulfonic acid esters.^{[1][2][3]} With the CAS number 926-06-7, this compound is primarily utilized in organic synthesis and research, particularly in studies evaluating the carcinogenic effects of methylating agents.^{[4][5]} This document provides a comprehensive overview of the chemical and physical properties of **isopropyl methanesulfonate**, its reactivity, handling protocols, and metabolic fate, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Isopropyl methanesulfonate is a clear, colorless to light yellow liquid under standard conditions.^{[1][2][3]} It is characterized by its use as a methylating agent in various chemical syntheses.^[6]

Identifiers and Structure

| Identifier | Value |
|-------------------|---|
| IUPAC Name | propan-2-yl methanesulfonate[1][3] |
| Synonyms | Isopropyl mesylate, Methanesulfonic acid isopropyl ester[1][2][3] |
| CAS Number | 926-06-7[1][7] |
| Molecular Formula | C ₄ H ₁₀ O ₃ S[1][3][8][9] |
| Molecular Weight | 138.19 g/mol [1][3][8][9] |
| SMILES | CC(C)OS(=O)(=O)C[1][10] |
| InChI Key | SWWHCQCMVCPLEQ-UHFFFAOYSA-N[1][7][9] |

Physicochemical Data

The physical properties of **isopropyl methanesulfonate** are summarized below. Data is compiled from various chemical suppliers and databases.

| Property | Value |
|------------------|---|
| Appearance | Clear, colorless liquid[1][3] |
| Melting Point | 7 °C[2][4][8] |
| Boiling Point | 220.0 ± 9.0 °C at 760 mmHg[8] 82 °C at 6 mmHg[3][4][9] 67 °C at 5 mmHg[2] |
| Density | 1.145 g/mL[9][11] 1.1351 g/mL at 25 °C[7] |
| Refractive Index | 1.4180 to 1.4210 (n _{20/D})[7][9] |
| Flash Point | 104 °C[2][4][9] |
| Solubility | Miscible with water[11][12] |
| Vapor Pressure | 0.2 ± 0.4 mmHg at 25 °C[8] |

Reactivity and Stability

Chemical Stability: **Isopropyl methanesulfonate** is stable under normal temperatures and pressures.[8]

Conditions to Avoid: Exposure to incompatible materials, sources of ignition, excess heat, and strong oxidants should be avoided.[8] It is also noted to be moisture-sensitive.[2]

Incompatible Materials: It is incompatible with strong oxidizing agents.[8]

Hazardous Decomposition Products: Upon thermal decomposition, it may produce hazardous substances including carbon monoxide, carbon dioxide, and oxides of sulfur.[8][13]

Hazardous Reactions: No dangerous reactions are known under normal conditions of use, and hazardous polymerization does not occur.[11][13]

Experimental Protocols and Handling

Given its hazardous nature, strict adherence to safety protocols is mandatory when handling **isopropyl methanesulfonate**.

General Handling and Storage Protocol

This protocol is based on standard material safety data sheet recommendations.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Facilities must be equipped with an eyewash station and a safety shower.[8][14]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8]
- Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.[8][14]

- Respiratory Protection: If ventilation is inadequate, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[8]

Handling Procedures:

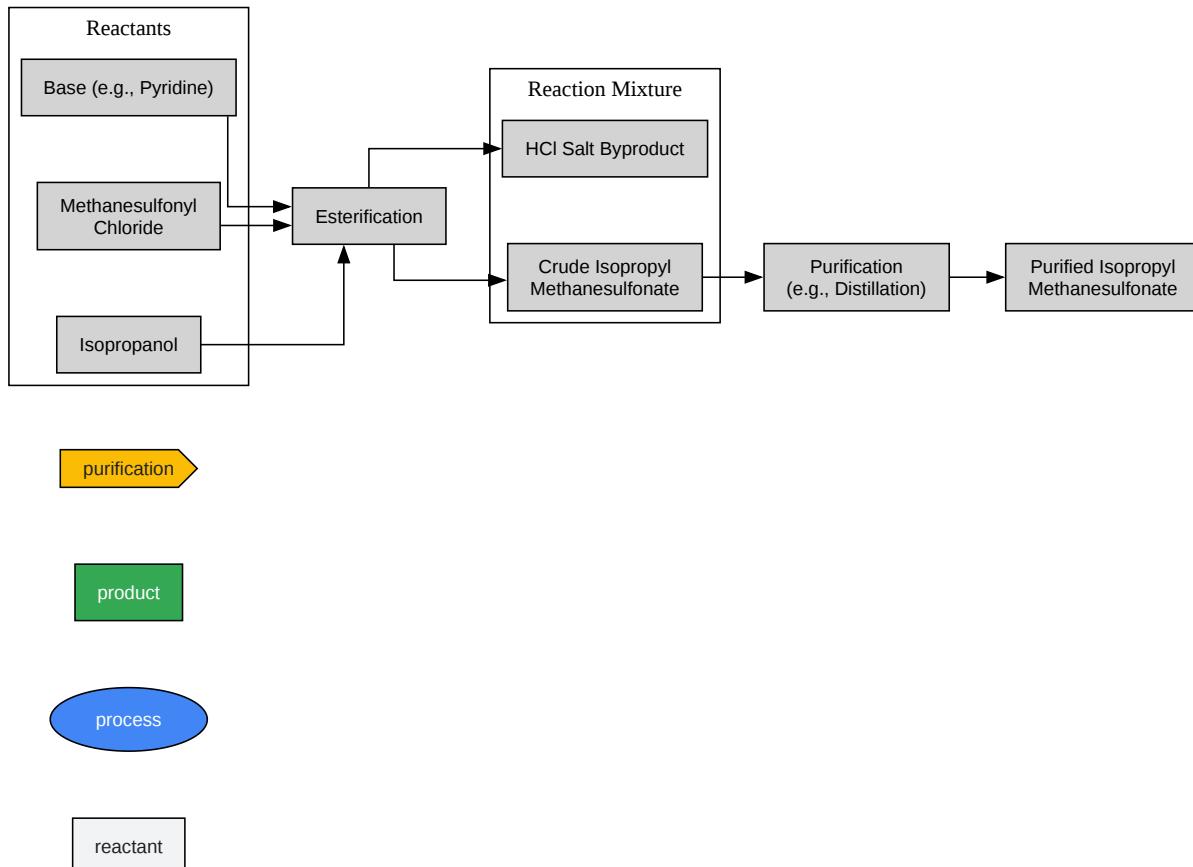
- Wash hands thoroughly after handling.
- Avoid contact with eyes, skin, and clothing.[14]
- Do not ingest or inhale the substance.[14]
- Keep the container tightly closed when not in use.[14]
- Remove and wash contaminated clothing before reuse; discard contaminated shoes.[8]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[8]
- Keep the container tightly closed.
- It is recommended to store in a corrosives area and keep refrigerated (below 4°C / 39°F).[8] [14]

Synthesis Workflow

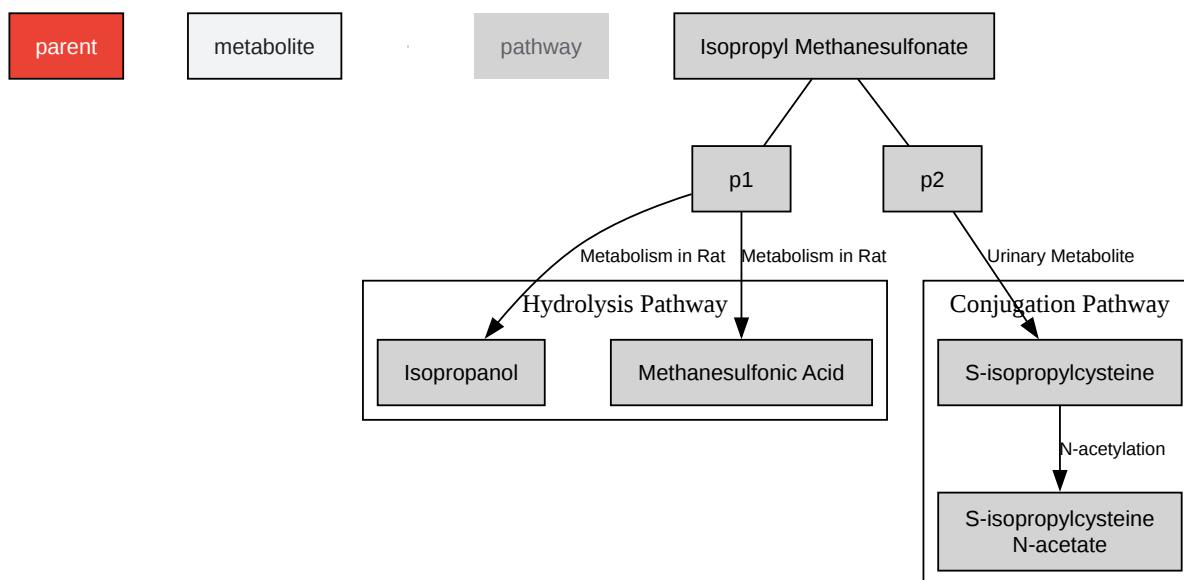
Isopropyl methanesulfonate is synthesized via the esterification of isopropanol with a methanesulfonyl source, typically methanesulfonyl chloride, in the presence of a base to neutralize the HCl byproduct.

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Caption: General workflow for the synthesis of **Isopropyl Methanesulfonate**.

Metabolism

In vivo studies in rats have shown that **isopropyl methanesulfonate** is metabolized and excreted. The primary metabolic pathway involves its breakdown into isopropanol and methanesulfonic acid.^[1] A significant portion of the administered dose (around 30%) is metabolized to S-isopropylcysteine and its N-acetylated derivative, which are then found in urine.^[1]



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Caption: Metabolic pathways of **Isopropyl Methanesulfonate** in rats.

Safety and Hazards

Isopropyl methanesulfonate is a hazardous chemical with multiple warnings associated with its handling and use. It is classified as a combustible, corrosive hazardous material.^[7]

GHS Hazard Classification:

| Hazard Class | GHS Code | Description |
|---------------------------|----------|--|
| Acute Toxicity, Oral | H302 | Harmful if swallowed[1][9] |
| Skin Corrosion/Irritation | H314 | Causes severe skin burns and eye damage[1][9] |
| Germ Cell Mutagenicity | H341 | Suspected of causing genetic defects[1][2][9] |
| Carcinogenicity | H351 | Suspected of causing cancer[1][2][9] |
| Reproductive Toxicity | H361 | Suspected of damaging fertility or the unborn child[2] |

Toxicological Information:

- It is a highly reactive chemical that functions as an alkylating agent, introducing alkyl radicals into biologically active molecules.[1]
- This activity is linked to its use as an antineoplastic agent, but also underlies its toxicity, including carcinogenic, mutagenic, and teratogenic actions.[1]
- It has been shown to induce dominant lethal mutations in the sperm of mice and rats and to decrease fertility in female mice.[1]

First Aid Measures:

- If Swallowed: Do NOT induce vomiting. Rinse mouth and immediately call a poison center or doctor.[9]
- If on Skin: Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing. Seek immediate medical attention.[8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[9]

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical aid.[8]

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